

# VY-3-135: A Highly Specific Inhibitor of ACSS2 Over ACSS1/3

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## Compound of Interest

Compound Name: VY-3-135

Cat. No.: B7715557

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A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the inhibitor **VY-3-135**'s specificity for Acetyl-CoA Synthetase 2 (ACSS2) over its isoforms, ACSS1 and ACSS3. The following sections detail the quantitative inhibitory data, the distinct metabolic roles of the ACSS isoforms, and the experimental methodology used to validate these findings.

## Quantitative Comparison of Inhibitor Specificity

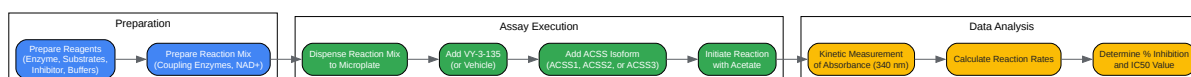
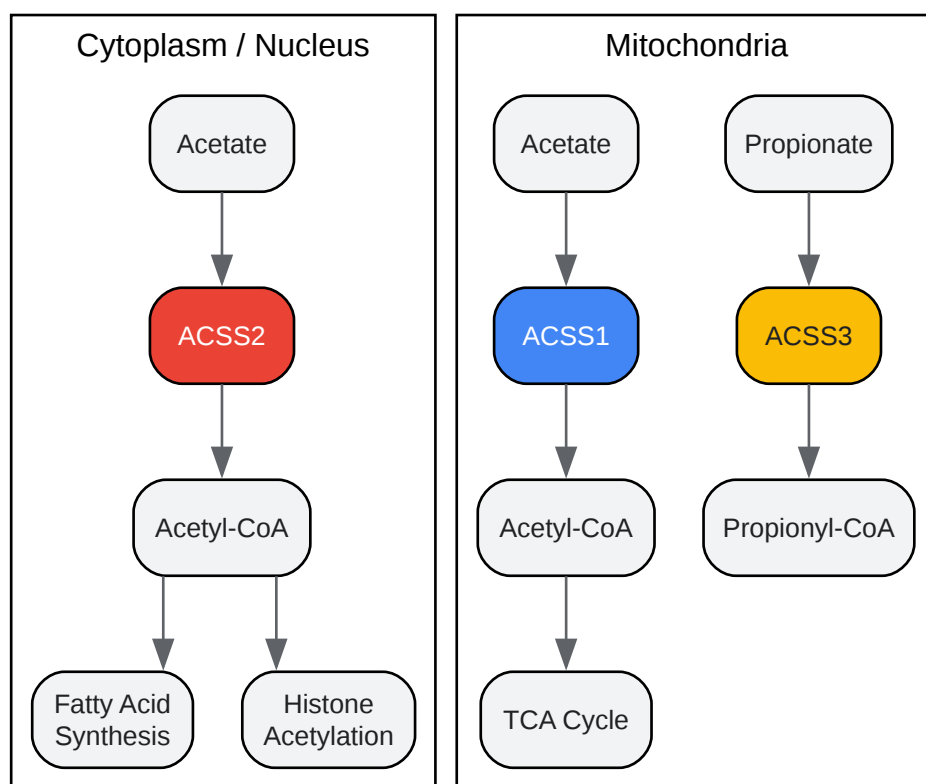
**VY-3-135** demonstrates potent and highly selective inhibition of ACSS2, with no measurable activity against ACSS1 and ACSS3 at tested concentrations. This specificity is critical for researchers investigating the specific roles of ACSS2 in physiology and disease, particularly in oncology, where ACSS2 is a promising therapeutic target.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Inhibitor	Target	IC50 (nM)	Notes
VY-3-135	ACSS2	44	Potent and specific inhibition.[1][2][3][4][5]
VY-3-135	ACSS1	No inhibitory activity	Demonstrates high selectivity for ACSS2. [1][2][3]
VY-3-135	ACSS3	No inhibitory activity	Demonstrates high selectivity for ACSS2. [1][2][3]

## Metabolic Pathways and Cellular Localization of ACSS Isoforms

Acetyl-CoA synthetases are crucial enzymes that convert acetate into acetyl-CoA, a vital metabolite for numerous cellular processes. However, the three isoforms—ACSS1, ACSS2, and ACSS3—have distinct subcellular localizations and metabolic functions. Understanding these differences underscores the importance of isoform-specific inhibitors like **VY-3-135**.

- ACSS1 is primarily located in the mitochondria.[6][7][8] Its main function is to generate acetyl-CoA from acetate for the tricarboxylic acid (TCA) cycle, contributing to cellular energy production.[6][8]
- ACSS2 is found in both the cytoplasm and the nucleus.[6][7] In the cytoplasm, ACSS2-derived acetyl-CoA is a key building block for fatty acid synthesis.[6] In the nucleus, it provides the acetyl group for histone acetylation, playing a critical role in epigenetic regulation and gene expression.[6]
- ACSS3 is a mitochondrial enzyme with a primary role in propionate metabolism, showing a preference for propionate as a substrate over acetate.[6][9]



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## References

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